

A Technical Deep Dive: Dipotassium vs. Amine Salt Formulations of Endothall

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Compound of Interest

Compound Name: *Endothall*

Cat. No.: *B7800283*

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Endothall, a dicarboxylic acid herbicide, is utilized in various formulations for the management of aquatic and terrestrial weeds. The two primary formulations, the dipotassium salt and the mono(N,N-dimethylalkylamine) salt, exhibit distinct physicochemical properties, toxicological profiles, and efficacies. This technical guide provides a comprehensive comparison of these formulations, detailing their chemical characteristics, mechanisms of action, and the experimental protocols used for their evaluation.

Core Comparative Data

To facilitate a clear understanding of the key differences between the dipotassium and amine salt formulations of **Endothall**, the following tables summarize their physicochemical properties, toxicity to non-target organisms, and environmental fate.

Table 1: Physicochemical Properties of Endothall Formulations

Property	Dipotassium Salt	Amine Salt (mono(N,N-dimethylalkylamine))	Reference(s)
Chemical Name	7-oxabicyclo[2.2.1]heptane-2,3-dicarboxylic acid, dipotassium salt	7-oxabicyclo[2.2.1]heptane-2,3-dicarboxylic acid, mono(N,N-dimethylalkylamine) salt	[1][2][3]
Molecular Formula	C ₈ H ₈ K ₂ O ₅	Varies based on alkyl chain length	[2][3]
Molecular Weight	262.34 g/mol	Varies	
Appearance	Colorless crystals	No data available	
Water Solubility	High	High	

Table 2: Acute Toxicity (96-hour LC50) of Endothall Formulations to Aquatic Organisms

Organism	Dipotassium Salt (mg/L)	Amine Salt (mg/L)	Reference(s)
Rainbow Trout (Oncorhynchus mykiss)	230 - 450	1.7	
Bluegill (Lepomis macrochirus)	343 - 450	1.0	
Channel Catfish (Ictalurus punctatus)	>150	0.5	
Daphnia (Daphnia magna)	313	No specific data found	

LC50 (Lethal Concentration 50) is the concentration of a chemical which kills 50% of a test population.

Table 3: Environmental Fate of Endothall Formulations

Parameter	Dipotassium Salt	Amine Salt	Reference(s)
Aerobic Aquatic Half-life	Approximately 1 week or less	Similar to dipotassium salt	
Anaerobic Aquatic Half-life	Longer than aerobic; approx. 10 days	No specific data found	
Soil Half-life (aerobic)	4 to 9 days	No specific data found	
Bioconcentration Factor (BCF)	<1 in fish	Not expected to bioconcentrate	

Mechanism of Action: A Multi-pronged Attack on Plant Physiology

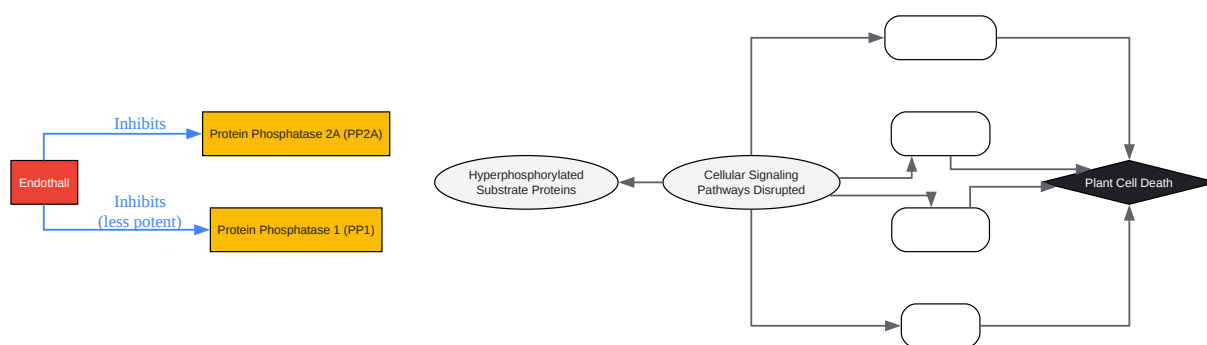
Endothall's herbicidal activity is not attributed to a single mode of action but rather a cascade of disruptive effects on plant cellular processes. The primary molecular target of **Endothall** is the inhibition of serine/threonine protein phosphatases, particularly Protein Phosphatase 2A (PP2A) and to a lesser extent, Protein Phosphatase 1 (PP1). This inhibition leads to a state of hyperphosphorylation of numerous proteins, disrupting critical signaling pathways that regulate cell division, metabolism, and membrane integrity.

The downstream consequences of protein phosphatase inhibition include:

- **Inhibition of Protein Synthesis:** The precise mechanism is not fully elucidated, but it is a recognized effect.
- **Inhibition of Lipid Synthesis:** **Endothall** has been shown to interfere with the incorporation of malonic acid into lipids.
- **Disruption of Cell Membrane Integrity:** This leads to cellular leakage and desiccation of plant tissues.

- **Interference with Respiration:** This contributes to the overall cellular dysfunction and plant death.

The following diagram illustrates the proposed signaling pathway disruption by **Endothall**.



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Caption: **Endothall**'s primary mechanism of action involves the inhibition of protein phosphatases.

Experimental Protocols

Detailed and standardized experimental protocols are crucial for the accurate assessment of herbicide formulations. The following sections outline representative methodologies for key analytical, efficacy, and toxicity studies.

Analytical Determination of Endothall in Water (EPA Method 548.1)

This method is used for the identification and quantification of **Endothall** in drinking water sources and finished drinking water.

1. Sample Collection and Preservation:

- Collect grab samples in glass containers.
- Dechlorinate with sodium thiosulfate if residual chlorine is present.
- For biologically active samples, acidify to pH 1.5-2 with HCl.
- Store samples at 4°C away from light.

2. Solid Phase Extraction (SPE):

- Condition an anion exchange SPE cartridge with appropriate solvents.
- Pass a 100 mL water sample through the cartridge.
- Elute the retained **Endothall** with acidic methanol.

3. Derivatization:

- Add methylene chloride as a co-solvent to the eluate.
- Heat the mixture to form the dimethyl ester of **Endothall**.

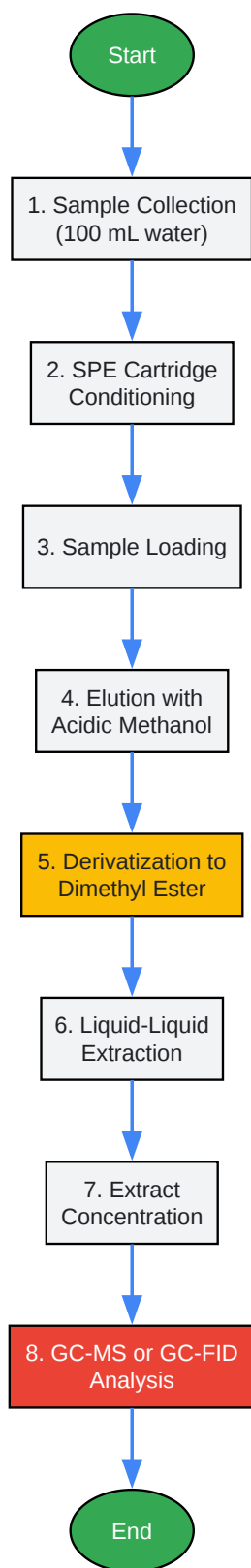
4. Liquid-Liquid Extraction:

- Add salted reagent water and partition the **Endothall** dimethyl ester into methylene chloride.

5. Concentration and Analysis:

- Reduce the extract volume under a stream of nitrogen.
- Analyze the concentrated extract using Gas Chromatography-Mass Spectrometry (GC-MS) or Gas Chromatography with a Flame Ionization Detector (GC-FID).

The following diagram illustrates the workflow for EPA Method 548.1.



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Caption: Workflow for the analysis of **Endothall** in water by EPA Method 548.1.

Representative Protocol for Aquatic Herbicide Efficacy Trial

This protocol outlines a general procedure for conducting a laboratory bioassay to evaluate the efficacy of **Endothall** formulations on a target aquatic plant species.

1. Plant Culture:

- Culture the target aquatic plant species (e.g., *Hydrilla verticillata*) in a suitable growth medium under controlled conditions (light, temperature).

2. Preparation of Test Solutions:

- Prepare stock solutions of the **Endothall** dipotassium and amine salt formulations.
- Prepare a series of dilutions to achieve the desired test concentrations.

3. Experimental Setup:

- Place healthy, uniform-sized plant fragments into replicate test vessels (e.g., glass beakers) containing the test solutions.
- Include a control group with no herbicide.
- Maintain the test vessels under the same controlled environmental conditions as the plant culture.

4. Exposure and Observation:

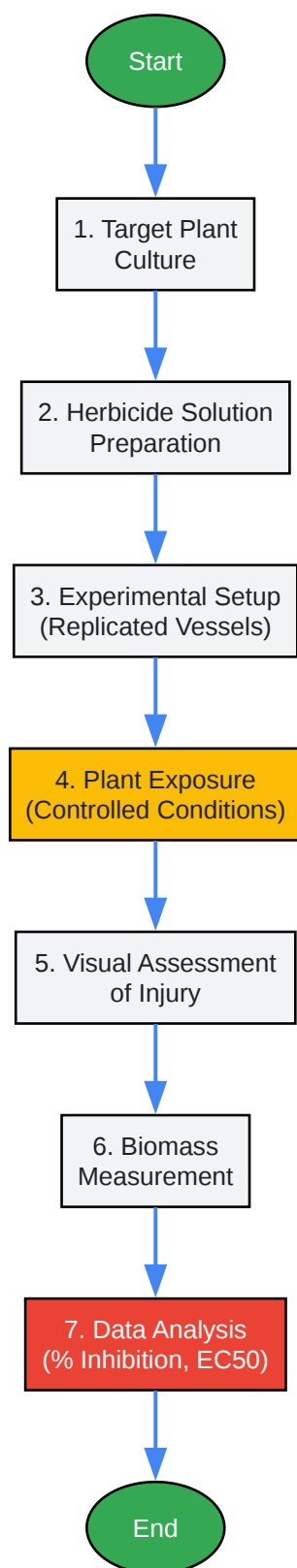
- Expose the plants to the herbicide for a predetermined period (e.g., 24, 48, 96 hours).
- At specified time points, visually assess the plants for signs of injury (e.g., chlorosis, necrosis, biomass reduction).

5. Data Collection and Analysis:

- At the end of the exposure period, harvest the plant biomass.

- Determine the fresh and dry weight of the plants in each replicate.
- Calculate the percent inhibition of growth compared to the control.
- Determine the EC50 (Effective Concentration 50), the concentration that causes a 50% reduction in growth.

The following diagram illustrates a generalized workflow for an aquatic herbicide efficacy trial.



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Caption: Generalized workflow for a laboratory-based aquatic herbicide efficacy trial.

Representative Protocol for Acute Toxicity Testing with Fish

This protocol is based on general guidelines from the OECD (Guideline 203) and the US EPA for conducting acute toxicity tests with fish.

1. Test Organisms:

- Select a standard test species (e.g., Rainbow Trout, Bluegill).
- Acclimate the fish to the test water quality and temperature for a specified period.

2. Test Substance and Solutions:

- Prepare a stock solution of the **Endothall** formulation.
- Prepare a geometric series of test concentrations and a control (no test substance).

3. Test Procedure (Static, Semi-static, or Flow-through):

- Static Test: The test solutions are not renewed during the test.
- Semi-static Test: The test solutions are renewed at regular intervals (e.g., every 24 hours).
- Flow-through Test: The test solutions are continuously replaced.
- Place a specified number of fish into each test chamber.

4. Test Conditions:

- Maintain constant temperature, pH, and dissolved oxygen levels.
- The test duration is typically 96 hours.

5. Observations and Data Collection:

- Observe the fish for mortality and any abnormal behavioral or physical changes at 24, 48, 72, and 96 hours.

- Record the number of dead fish in each concentration at each observation time.

6. Data Analysis:

- Calculate the cumulative mortality at each concentration for each observation time.
- Determine the 96-hour LC50 value and its 95% confidence limits using appropriate statistical methods (e.g., probit analysis).

Conclusion

The dipotassium and amine salt formulations of **Endothall**, while sharing the same active ingredient, present significantly different profiles, particularly concerning their toxicity to non-target aquatic organisms. The amine salt formulation is substantially more toxic to fish and other aquatic life. This critical difference necessitates careful consideration in the selection of an appropriate formulation for a given application to minimize environmental impact. The choice between the two formulations will depend on the target weed species, the ecological sensitivity of the treatment site, and regulatory restrictions. The experimental protocols outlined in this guide provide a framework for the continued evaluation and comparison of these and other herbicide formulations, ensuring a robust understanding of their efficacy and environmental safety.

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